

Cabotegravir-d5 limit of detection and quantification

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Compound Focus: Cabotegravir-d5

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Cabotegravir Quantitative Assays at a Glance

The table below compares experimental data from recent studies that used **cabotegravir-d5** as an internal standard to quantify cabotegravir.

Matrix	Quantification Range	Lower Limit of Quantification (LLOQ)	Key Instrumentation	Source / Method Reference
Human Tissue (Cervical, Rectal, Vaginal) [1]	0.05 - 50 ng/mL	0.05 ng/mL	UHPLC-MS/MS (Waters Acquity I-class, TSQ Quantis Plus)	West et al. [1]

| Human Plasma [2] | 1 - 250 ng/mL (Low Range) 100 - 5000 ng/mL (High Range) | 1 ng/mL (Low Range) | UPLC-MS/MS (Waters Acquity UPLC I-class, TSQ Quantis Plus) | - | Whole Blood (Point-of-Care) [3] | 750 - 2000 ng/mL | 750 ng/mL | Paper Spray Ionization, Miniature Mass Spectrometer (Mini-12) | - |

Detailed Experimental Protocols

Here is a detailed look at the methodologies used in the studies, which can serve as protocols for your own work.

High-Sensitivity UHPLC-MS/MS in Human Tissues [1]

This method is designed for high sensitivity in complex tissue matrices.

- **Sample Preparation:** Tissue samples were homogenized in 70% methanol. A simple protein precipitation was then performed by adding 1000 μL of an internal standard solution in acetonitrile to 500 μL of the homogenized sample. After vortexing and centrifuging, the supernatant was dried under nitrogen and reconstituted in 150 μL of water for analysis.
- **Chromatography (UHPLC):**
 - **Column:** Waters Acquity CORTECS T3 (2.1 \times 100 mm; 1.6 μm) with a pre-column.
 - **Mobile Phase:** (A) 0.1% formic acid in water; (B) Acetonitrile.
 - **Gradient:** Started at 3% B, increased to 100% B over 6.5 minutes, then re-equilibrated.
 - **Flow Rate:** 0.300 mL/min.
 - **Run Time:** 8.5 minutes.
- **Mass Spectrometry (MS/MS):**
 - **Instrument:** Thermo Scientific TSQ Quantis Plus with HESI source.
 - **Ionization Mode:** Positive Electrospray Ionization (ESI+).
 - **Detection:** Selected Reaction Monitoring (SRM).
 - **Ion Transitions:** Cabotegravir: **406.01** \rightarrow **126.88**; Cabotegravir-d5 (IS): **411.03** \rightarrow **267.96**.
- **Validation:** The method was validated according to FDA guidelines, confirming the LLOQ of 0.05 ng/mL with appropriate accuracy and precision.

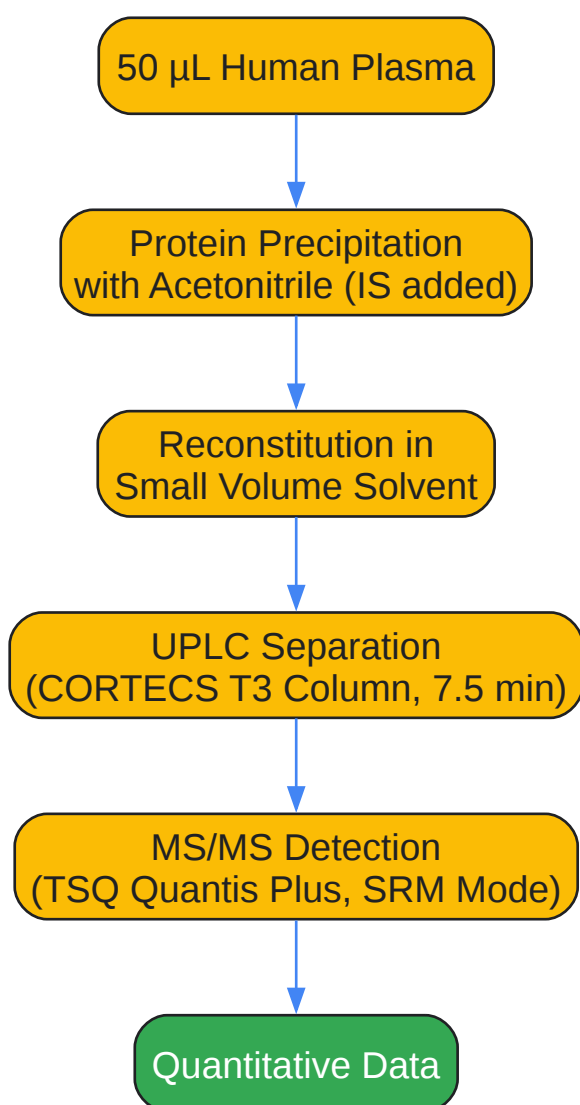
Dual-Range UPLC-MS/MS in Human Plasma [2]

This method simultaneously quantifies nine antiretrovirals, including cabotegravir, across two broad clinical ranges.

- **Sample Preparation:** Used only 50 μL of plasma. Proteins were precipitated with acetonitrile containing the internal standards. The extract was then reconstituted in a small volume (50 μL for the high range, 400 μL for the low range) to maintain sensitivity.
- **Chromatography (UPLC):**
 - **Column:** Waters CORTECS T3 (2.1 \times 100 mm; 1.6 μm).
 - **Mobile Phase:** (A) 0.1% formic acid in water; (B) Acetonitrile.
 - **Gradient:** A multi-step gradient from 3% B to 85% B over 7.5 minutes.

- **Flow Rate:** 0.300 mL/min.
- **Run Time:** 7.5 minutes.
- **Mass Spectrometry (MS/MS):**
 - **Instrument:** Thermo TSQ Quantis Plus with HESI source.
 - **Ionization Mode:** Positive Electrospray Ionization (ESI+).
 - **Detection:** Selected Reaction Monitoring (SRM). To avoid detector saturation for the high-concentration range (5000 ng/mL), the **second most intense fragment** for some drugs was used.
- **Validation:** The method demonstrated excellent linearity ($R^2 > 0.99$), trueness (89.7-104.1%), and precision (CV <15%) across both dynamic ranges.

The workflow for this method can be visualized as follows:



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Point-of-Care Paper Spray MS in Whole Blood [3]

This method prioritizes speed for a clinical setting, resulting in a higher LOQ.

- **Sample Preparation:** 100 μ L of whole blood was mixed with 100 μ L of organic solvent (acetonitrile containing internal standard) to precipitate proteins. A small aliquot (10 μ L) of the clear supernatant was directly spotted onto a paper triangle for analysis.
- **Ionization & MS:** The spotted paper triangle was wetted with solvent and a high voltage was applied to generate ions via **paper spray ionization**. Analysis was performed on a custom-built miniature mass spectrometer (Mini-12).
- **Performance:** The method provided quantitative results in under 4 minutes, with an LOQ of 750 ng/mL for cabotegravir and a linear range up to 2000 ng/mL.

Key Comparison Takeaways for Researchers

- **Sensitivity vs. Speed:** Traditional UHPLC-MS/MS in a lab setting offers superior sensitivity (LLOQ 0.05-1 ng/mL), ideal for detailed pharmacokinetic studies. In contrast, the point-of-care paper spray method provides rapid results (<4 min) with an LOQ suitable for confirming therapeutic levels.
- **Internal Standard Role:** In all methods, **cabotegravir-d5** corrects for variability during sample preparation and ionization, ensuring quantification accuracy for cabotegravir. Its own LOD/LOQ is not typically the focus of the assay validation.
- **Matrix is Critical:** The choice of method is highly dependent on the sample matrix (plasma, tissue homogenate, or whole blood) and the required sensitivity.

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References

1. Simultaneous quantification of five antiretrovirals in human ... [pmc.ncbi.nlm.nih.gov]
2. PMC - PubMed Central [pmc.ncbi.nlm.nih.gov]
3. Miniature Mass Spectrometer-based Point-of-care Assay ... [pmc.ncbi.nlm.nih.gov]

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